

Proper Disposal of (-)-Sorgolactone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Sorgolactone

Cat. No.: B12762389

[Get Quote](#)

Disclaimer: Specific safety and disposal information for **(-)-Sorgolactone** is not readily available. The following procedures are based on the known hazards of a similar compound, Strigolactone GR24, and general best practices for chemical waste management. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

(-)-Sorgolactone is a member of the strigolactone family, a class of plant hormones. While detailed toxicological data for **(-)-Sorgolactone** is scarce, a Safety Data Sheet (SDS) for the synthetic strigolactone analog, GR24, indicates that compounds in this class may present several health hazards. Due to the structural similarities, it is prudent to handle **(-)-Sorgolactone** with similar precautions.

Inferred Hazard Classification

The hazard information presented below is for Strigolactone GR24 and should be used as a conservative estimate for the potential hazards of **(-)-Sorgolactone**.

Hazard Class	GHS Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	GHS07 (Exclamation Mark)	Warning
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Experimental Protocols for Disposal

The following step-by-step guide outlines the recommended procedure for the disposal of **(-)-Sorgolactone** waste, including pure compound, contaminated labware, and solutions.

1. Waste Identification and Segregation:

- Solid Waste: Collect unused or expired **(-)-Sorgolactone**, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and other contaminated solid materials in a designated, leak-proof hazardous waste container.
- Liquid Waste: Collect solutions containing **(-)-Sorgolactone** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.

- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **(-)-Sorgolactone** waste, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

3. Waste Container Management:

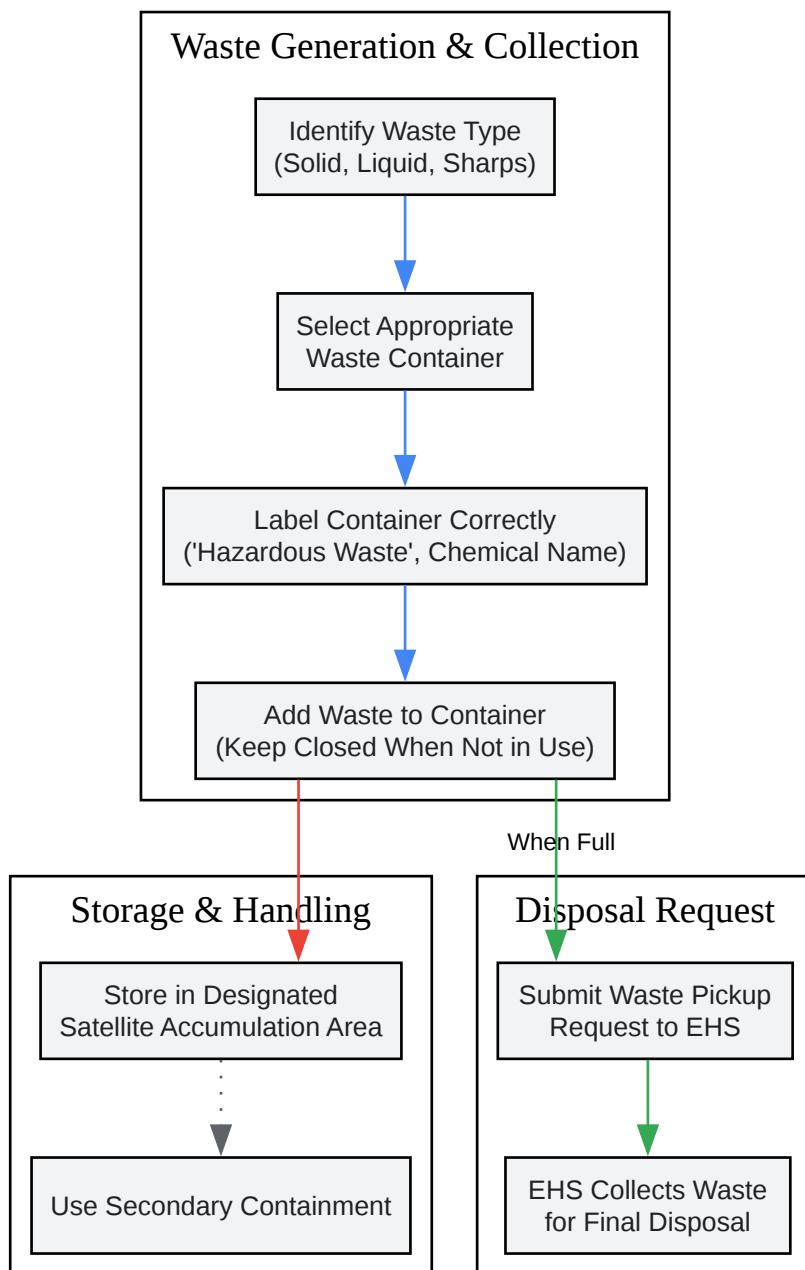
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(-)-Sorgolactone**," and the approximate concentration and quantity. Follow your institution's specific labeling requirements.
- Storage: Store waste containers in a designated satellite accumulation area. Ensure the container is kept closed except when adding waste. Provide secondary containment to prevent spills.

4. Disposal Request:

- Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department through their designated online portal or procedure.
- Do not pour **(-)-Sorgolactone** waste down the drain or dispose of it in the regular trash.[\[1\]](#)

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the general workflow for the proper disposal of chemical waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for laboratory chemical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Proper Disposal of (-)-Sorgolactone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12762389#sorgolactone-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com